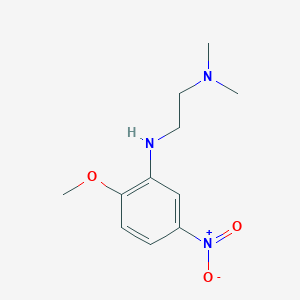

N,N-Dimethyl-N'-(2-methoxy-5-nitrophenyl)ethylenediamine

• Molecular Formula: C11H17N3O3
• Molecular Weight: 239.27 g/mol
• IUPAC Name: N-(2-methoxy-5-nitrophenyl)-N',N'-dimethylethane-1,2-diamine
• InChI: InChI=1S/C11H17N3O3/c1-13(2)7-6-12-10-8-9(14(15)16)4-5-11(10)17-3/h4-5,8,12H,6-7H2,1-3H3
• InChI Key: CPNDBGRHFXBBET-UHFFFAOYSA-N
• Canonical SMILES: CN(C)CCNC1=C(C=CC(=C1)[N+](=O)[O-])OC

Description

N,N-Dimethyl-N'-(2-methoxy-5-nitrophenyl)ethylenediamine is a useful research compound. Its molecular formula is C11H17N3O3 and its molecular weight is 239.27 g/mol. The purity is usually 95%.
BenchChem offers high-quality N,N-Dimethyl-N'-(2-methoxy-5-nitrophenyl)ethylenediamine suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about N,N-Dimethyl-N'-(2-methoxy-5-nitrophenyl)ethylenediamine including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

N,N-dimethyl-N'-(2-methoxyphenyl)ethylenediamine (D18, 1.5 g, 0.0077 mole) was dissolved in 5N sulphuric acid (0.86 ml) and the water was removed in vacuo. Conc. H2SO4 (6.5 ml) was added and the mixture stirred until homogeneous, then cooled to 0° C. Potassium nitrate (1.01 g, 0.01 mole) was added portionwise, maintaining the temperature below 10° C., and the mixture was stirred at room temperature for 4 hours. The reaction mixture was poured onto ice (150 ml) and made slightly alkaline by addition of sodium carbonate. This solution was extracted into EtOAc, dried (Na2SO4) and evaporated in vacuo, to leave an orange oil. This was purified by flash column chromatography to afford the title compound as an orange oil (0.90 g, 49%)
